

# Pyroquilon: A Technical Review of its Status in the European Union

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## Compound of Interest

Compound Name: *Pyroquilon*

Cat. No.: *B166615*

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## Executive Summary

**Pyroquilon**, a systemic fungicide previously used to control rice blast disease, is not approved for use as a plant protection product in the European Union. This technical guide provides an in-depth overview of its regulatory status, mechanism of action, and available toxicological data. The non-approval status within the EU, under Regulation (EC) No 1107/2009, is a key consideration for any research or development activities involving this compound. This document summarizes the available scientific information, including the specific signaling pathway inhibited by **Pyroquilon** and relevant experimental data.

## Regulatory Status in the European Union

**Pyroquilon** is not an approved active substance for use in plant protection products within the European Union.<sup>[1]</sup> It is listed in the EU Pesticides database with a "Not approved" status under Regulation (EC) No 1107/2009.<sup>[1]</sup> While the specific European Food Safety Authority (EFSA) conclusion detailing the scientific peer review and the reasons for non-approval are not readily available in the public domain, the absence of approval indicates that the substance did not meet the stringent safety and efficacy requirements set out by the EU's regulatory framework. This can occur for various reasons, including the withdrawal of the application by

the manufacturer during the review process or the identification of unacceptable risks to human health or the environment.

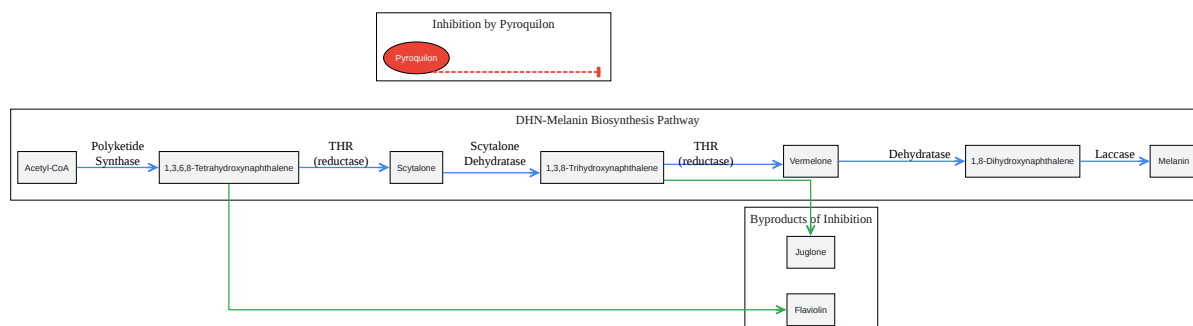
## Mechanism of Action: Inhibition of Melanin Biosynthesis

**Pyroquilon**'s fungicidal activity stems from its ability to inhibit melanin biosynthesis in fungi, a crucial process for their virulence and survival. Specifically, it targets and inhibits the enzyme trihydroxynaphthalene reductase (THR).[1][2] This enzyme plays a critical role in the dihydroxynaphthalene (DHN) melanin biosynthesis pathway.

The inhibition of THR by **Pyroquilon** disrupts the conversion of 1,3,6,8-tetrahydroxynaphthalene to scytalone and 1,3,8-trihydroxynaphthalene to vermellone. This blockage leads to the accumulation of upstream metabolites and the production of phytotoxic byproducts such as flaviolin and juglone.[2] The structural basis for this inhibition has been elucidated through X-ray crystallography, which shows that **Pyroquilon** binds to the active site of the THR enzyme.

## Signaling Pathway Diagram

The following diagram illustrates the DHN-melanin biosynthesis pathway and the point of inhibition by **Pyroquilon**.



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### DHN-Melanin Pathway Inhibition by **Pyroquilon**

## Experimental Data

### Enzyme Inhibition

While specific kinetic data such as IC<sub>50</sub> or K<sub>i</sub> values for the inhibition of trihydroxynaphthalene reductase by **Pyroquilon** are not readily available in publicly accessible databases, the primary literature confirms its role as a potent inhibitor of this enzyme. Further research would be required to quantify the precise inhibitory constants.

## Toxicological Profile

The available toxicological data for **Pyroquilon** is limited. A summary of the key findings is presented below.

Parameter	Test Species	Route of Administration	Value	Reference
Acute Oral LD50	Rat	Oral	>1,960 mg/kg	[3]
Subchronic Oral NOAEL	Data not available	Oral	-	-

## Experimental Protocols

### Trihydroxynaphthalene Reductase (THR) Inhibition Assay

A standardized experimental protocol to determine the inhibitory activity of compounds against THR can be adapted from established methods.

Objective: To quantify the inhibition of THR by **Pyroquilon**.

Materials:

- Purified THR enzyme
- NADPH
- Substrate (e.g., 1,3,6,8-tetrahydroxynaphthalene or 1,3,8-trihydroxynaphthalene)
- **Pyroquilon** (at various concentrations)
- Assay buffer (e.g., potassium phosphate buffer, pH 7.0)
- Spectrophotometer

Procedure:

- Prepare a reaction mixture containing the assay buffer, NADPH, and the THR enzyme.

- Add varying concentrations of **Pyroquilon** to the reaction mixture and incubate for a predetermined time.
- Initiate the enzymatic reaction by adding the substrate.
- Monitor the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADPH.
- Calculate the initial reaction rates for each concentration of **Pyroquilon**.
- Determine the IC<sub>50</sub> value, the concentration of **Pyroquilon** that causes 50% inhibition of the THR activity.

## Acute Oral Toxicity Study (General Protocol based on OECD Guideline 423)

Objective: To determine the acute oral toxicity (LD<sub>50</sub>) of **Pyroquilon**.

Test Species: Rat (or other suitable rodent species).

Procedure:

- Animals are fasted prior to dosing.
- A single dose of **Pyroquilon** is administered by oral gavage.
- A stepwise procedure is used, starting with a dose expected to be non-lethal.
- The animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- The LD<sub>50</sub> value is calculated based on the mortality data.

## Subchronic Oral Toxicity Study (General Protocol based on OECD Guideline 408)

Objective: To determine the No-Observed-Adverse-Effect-Level (NOAEL) of **Pyroquilon** following repeated oral administration.

Test Species: Rat (or other suitable rodent species).

Procedure:

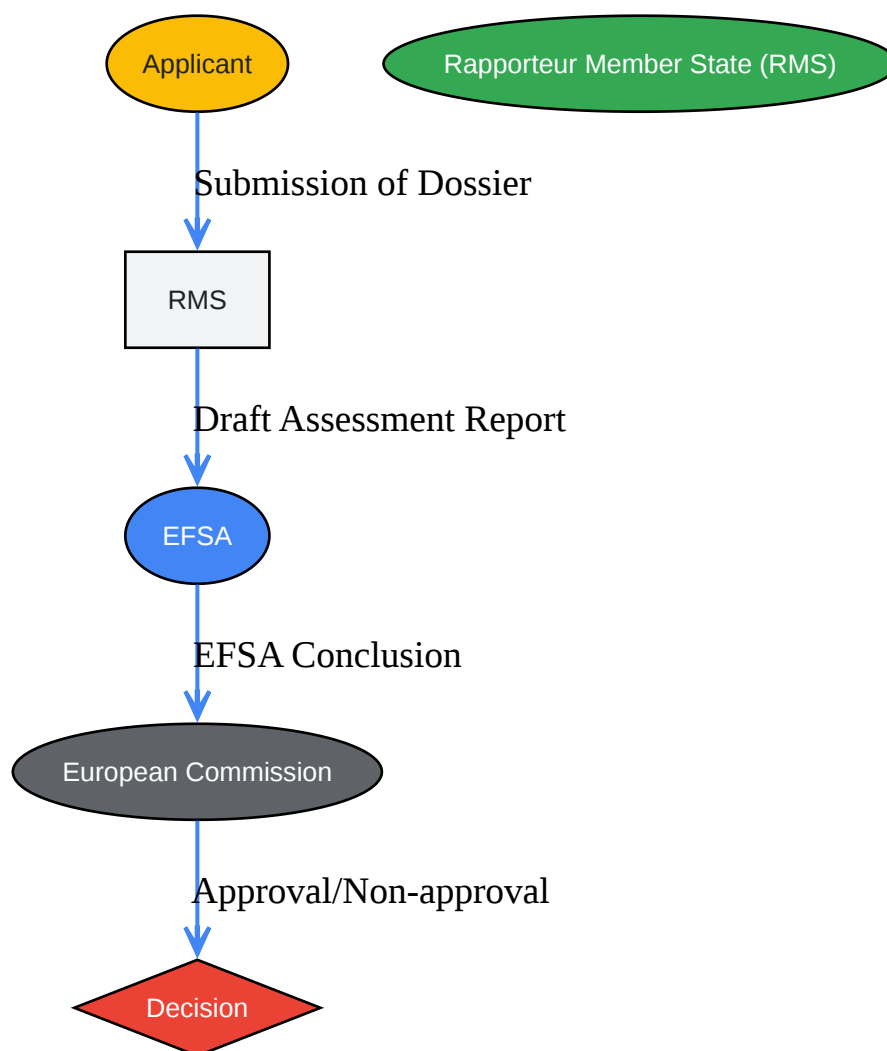
- **Pyroquilon** is administered daily by oral gavage for a period of 90 days.
- At least three dose levels and a control group are used.
- Animals are observed daily for clinical signs of toxicity.
- Body weight and food consumption are recorded weekly.
- At the end of the study, hematological and clinical biochemistry parameters are analyzed.
- A complete necropsy is performed, and organs are weighed and examined histopathologically.
- The NOAEL is determined as the highest dose at which no adverse effects are observed.

## Experimental and Regulatory Workflow Diagrams

The following diagrams illustrate the typical workflows for the experimental evaluation and regulatory submission of a fungicide like **Pyroquilon**.



## Fungicide Experimental Evaluation Workflow



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### EU Pesticide Approval Workflow

## Conclusion

**Pyroquilon** remains unapproved for use in the European Union. Its well-defined mechanism of action as an inhibitor of fungal melanin biosynthesis makes it a subject of scientific interest. However, the lack of a complete and publicly available regulatory assessment and comprehensive toxicological data package in the EU context are significant hurdles for any potential future applications. Researchers and professionals in drug and pesticide development should be aware of its regulatory history and the data gaps that would need to be addressed for any re-evaluation.



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## References

- 1. Pyroquilon | C<sub>11</sub>H<sub>11</sub>NO | CID 91665 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. assets.greenbook.net [assets.greenbook.net]
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